

Application Notes and Protocols for ERD03 in Zebrafish Embryo Studies

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Compound of Interest

Compound Name: ERD03

Cat. No.: B15560101

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Introduction

ERD03 is a small molecule that acts as a potent disruptor of the interaction between the EXOSC3 protein and RNA.[1] In the context of developmental biology and neurodegenerative disease research, **ERD03** serves as a valuable chemical tool to model Pontocerebellar Hypoplasia Type 1B (PCH1B), a rare neurological disorder.[1] PCH1B is associated with mutations in the EXOSC3 gene, which encodes a critical component of the RNA exosome complex responsible for RNA processing and degradation. By inhibiting the normal function of EXOSC3, **ERD03** treatment in zebrafish embryos phenocopies the key developmental abnormalities observed in PCH1B, providing a powerful in vivo system for studying the disease pathogenesis and for the screening of potential therapeutic compounds.

This document provides detailed application notes and protocols for the use of **ERD03** in zebrafish embryo studies, with a focus on inducing and analyzing the PCH1B-like phenotype.

Data Presentation

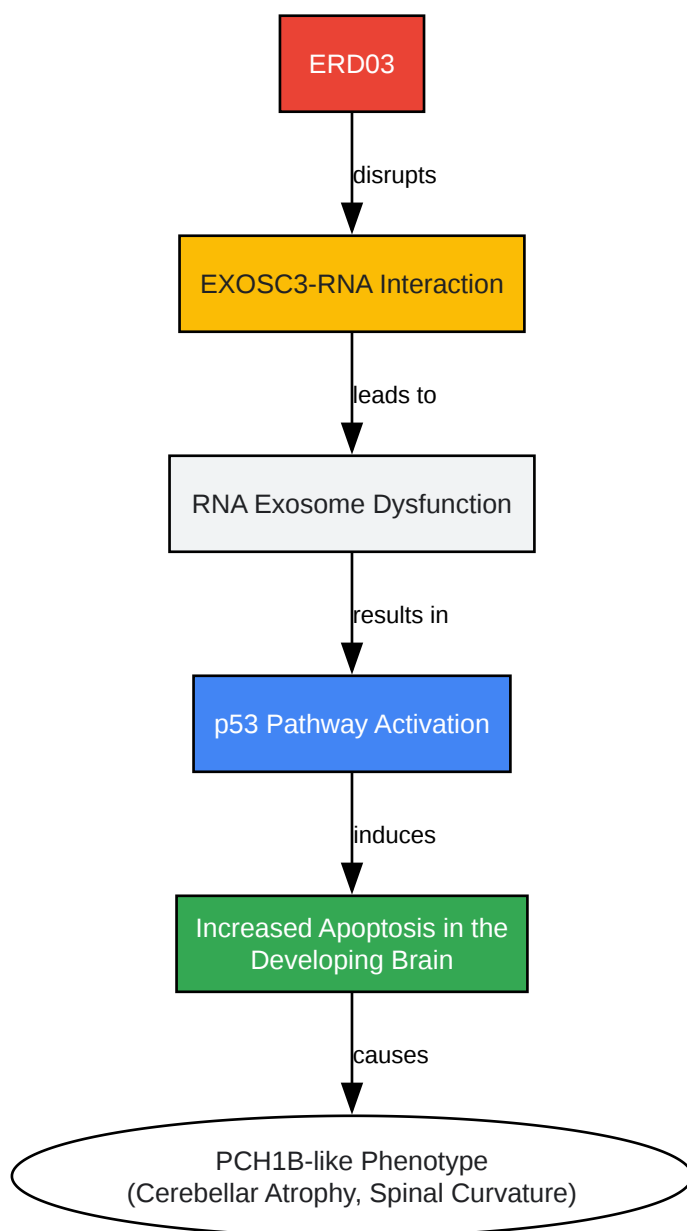
The following tables summarize the key quantitative effects of **ERD03** on zebrafish embryo development as reported in foundational studies.

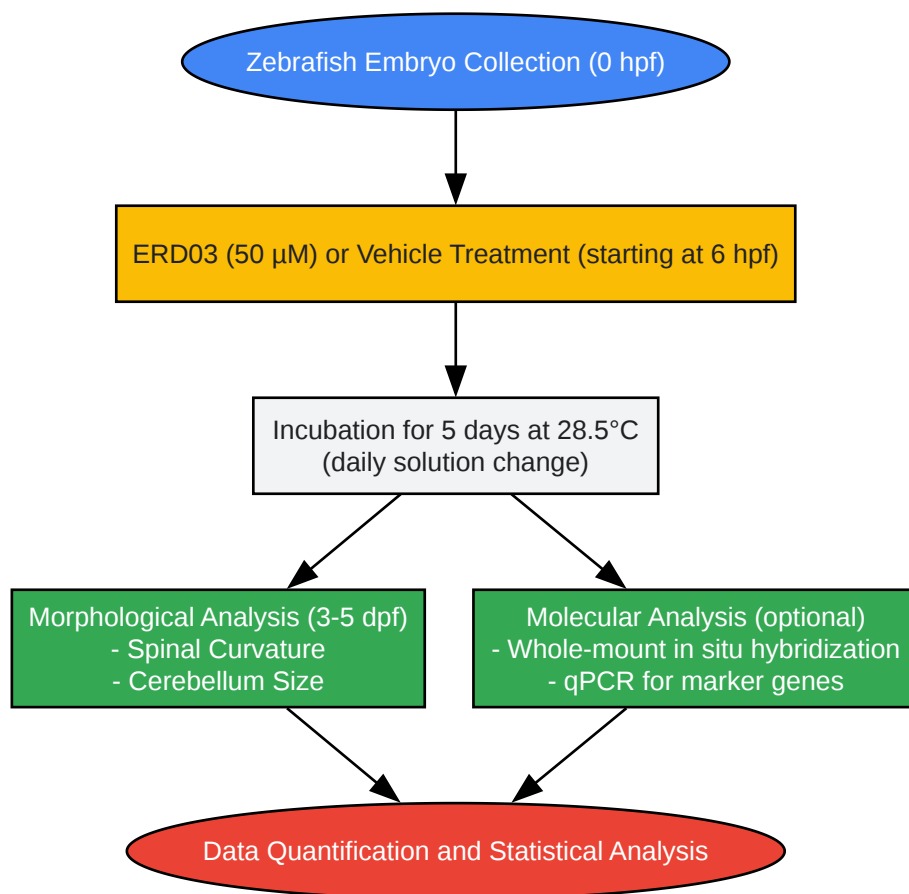
Table 1: Morphological and Molecular Effects of **ERD03** Treatment in Zebrafish Embryos

Parameter	Treatment Group	Observation	Quantitative Value	Reference
Cerebellum Size	50 μ M ERD03	Significant reduction in cerebellum size compared to control.	~50% reduction	[François-Moutal et al., 2018]
Spinal Curvature	50 μ M ERD03	Presence of a pronounced, abnormal spinal curvature.	Not explicitly quantified, but consistently observed.	[François-Moutal et al., 2018]
ataxin1b mRNA Levels	50 μ M ERD03	Upregulation of ataxin1b mRNA, a molecular marker associated with cerebellar development.	~6-fold increase	[François-Moutal et al., 2018]
ataxin1a mRNA Levels	50 μ M ERD03	Minor accumulation of ataxin1a mRNA.	Minor, not quantified	[François-Moutal et al., 2018]

Signaling Pathway

The mechanism of action of **ERD03** involves the direct disruption of the RNA-binding function of the EXOSC3 protein, a key component of the RNA exosome cap. This disruption leads to a cascade of cellular events that culminate in the developmental defects observed in the zebrafish embryo.





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References

- 1. [zfin.org](https://www.zfin.org) [zfin.org]
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